

The Barnidipine Hydrochloride Monograph: From Chiral Optimization to Vascular Selectivity

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Compound of Interest

Compound Name: *barnidipine hydrochloride*

CAS No.: *101979-04-8*

Cat. No.: *B1166015*

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Executive Summary

Barnidipine hydrochloride (originally YM-09730) represents a pivotal evolution in the dihydropyridine (DHP) class of calcium channel blockers (CCBs). Developed by Yamanouchi Pharmaceutical Co., Ltd. (now Astellas Pharma) in the mid-1980s, it was engineered to resolve the clinical limitations of first-generation CCBs like nifedipine—specifically, their short duration of action and the induction of reflex tachycardia.

The molecule's development is a case study in stereochemical engineering. Unlike its racemic predecessors, barnidipine was developed as a single optical isomer (3'S, 4S). This specific configuration, combined with a highly lipophilic benzyl-pyrrolidinyl side chain, grants the drug a unique "membrane-approach" mechanism, resulting in high vascular selectivity and a sustained antihypertensive effect amenable to once-daily dosing.

Discovery & Structural Optimization (SAR)

The Engineering Goal

In the early 1980s, the DHP scaffold was well-established, but most available drugs were racemic mixtures with rapid onset/offset profiles. This caused rapid vasodilation, triggering the sympathetic nervous system to increase heart rate (reflex tachycardia). Yamanouchi researchers sought a molecule that would:

- Possess high vascular selectivity (relax blood vessels without depressing cardiac function).
[\[1\]](#)
- Exhibit slow onset and long duration (intrinsic sustained release).
- Maximize potency through chiral purity.

Structure-Activity Relationship (SAR) Logic

The optimization process focused on the C3 and C5 ester substituents of the 1,4-dihydropyridine ring.

Structural Domain	Modification	Mechanistic Rationale
DHP Ring	1,4-Dihydropyridine core	Essential pharmacophore for binding to the subunit of L-type channels.
C4 Position	m-Nitrophenyl group	Electron-withdrawing group at the meta position optimizes binding affinity (classic DHP SAR).
C3 Ester	Methyl ester	Small group to maintain steric balance.
C5 Ester (The Breakthrough)	(S)-1-benzyl-3-pyrrolidinyl	Lipophilicity: Drastically increases partition coefficient (), allowing the drug to accumulate in the lipid bilayer. Stereochemistry: The rigid pyrrolidine ring restricts conformational freedom, enhancing receptor fit.

The Stereochemical Criticality

Barnidipine possesses two chiral centers: one at the C4 position of the DHP ring and one at the C3 position of the pyrrolidine ring. This creates four potential isomers: (S,S), (S,R), (R,S), and (R,R).^[2]

- Experimental Insight: Binding affinity studies revealed that the (S,S)-isomer was the most potent, with a K_i of 0.21 nmol/L for nitrendipine binding sites.^[1]

- Outcome: The (S,S) isomer was selected for development, eliminating the metabolic burden and potential off-target effects of the less active enantiomers.

Chemical Synthesis & Manufacturing[3]

The synthesis of barnidipine is a convergent process that relies on the Hantzsch Dihydropyridine Synthesis, modified to accommodate the complex chiral side chain.

Synthesis Protocol (Route 2 - Stereoselective Strategy)

This route utilizes a chiral auxiliary starting material to establish the stereochemistry of the side chain early in the process.

Step 1: Preparation of the Chiral Acetoacetate

- Reagents: (S)-1-benzyl-3-hydroxypyrrolidine + Diketene.
- Conditions: Inert atmosphere, controlled temperature.
- Product: (S)-3-acetoacetoxy-1-benzylpyrrolidine.
- Logic: Using the pure (S)-pyrrolidine ensures the C3' center is fixed before the ring forms.

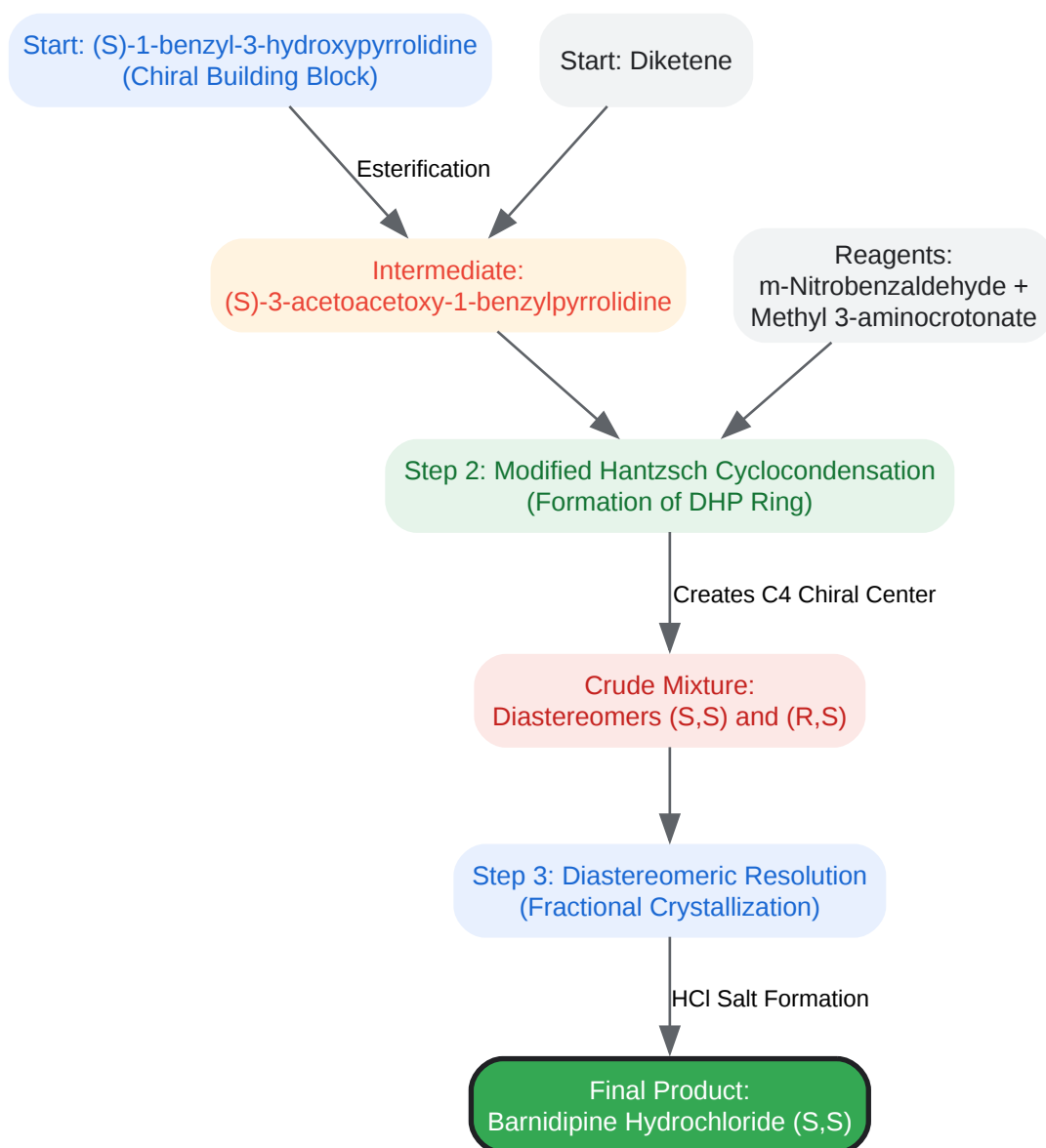
Step 2: The Modified Hantzsch Condensation

- Reagents:
 - (S)-3-acetoacetoxy-1-benzylpyrrolidine (from Step 1).
 - m-Nitrobenzaldehyde.
 - Methyl 3-aminocrotonate.
- Reaction: Cyclocondensation forms the DHP ring.
- Stereochemical Outcome: The reaction creates a new chiral center at C4. Since the starting material was (S), the product is a mixture of diastereomers: (S,S) and (R,S).

Step 3: Diastereomeric Resolution

- Method: Fractional crystallization or chromatography.
- Target: Isolation of the (S,S)-isomer.
- Final Step: Formation of the hydrochloride salt to improve water solubility for oral formulation.

Synthesis Workflow Diagram



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Figure 1: Convergent synthesis pathway of Barnidipine HCl, highlighting the introduction of chirality.

Preclinical Pharmacology & Mechanism of Action

The "Membrane Approach" Theory

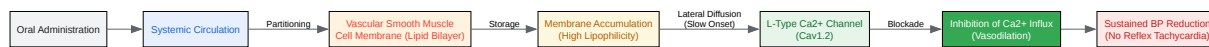
Barnidipine's unique pharmacokinetic profile is dictated by its high lipophilicity. Unlike hydrophilic drugs that approach the receptor directly from the aqueous phase, barnidipine follows a Membrane Bilayer Pathway.

- **Partitioning:** Upon entering the systemic circulation, the drug rapidly partitions into the phospholipid bilayer of the vascular smooth muscle cell membrane.
- **Accumulation:** It creates a local depot within the membrane.
- **Lateral Diffusion:** The drug diffuses laterally through the lipid phase to reach the binding site on the L-type calcium channel (Cav1.2).
- **Result:** This indirect path slows the onset of action (preventing reflex tachycardia) and ensures the drug remains available at the receptor site for an extended period (sustained duration).

Receptor Binding Kinetics

- **Target:** Alpha-1 subunit of the L-type voltage-gated calcium channel.
- **Affinity:**
(displacement of nitrendipine).^{[1][3]}
- **Selectivity:** Barnidipine exhibits significantly higher affinity for vascular smooth muscle channels compared to cardiac muscle channels.
 - **Vascular/Cardiac Selectivity Ratio:** High (minimizes negative inotropic effects).^[1]

Pharmacological Pathway Diagram



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Figure 2: The "Membrane Approach" mechanism explaining the sustained release and lack of reflex tachycardia.

Clinical Development Highlights

Phase I/II: Pharmacokinetics

- Metabolism: Extensively metabolized by CYP3A4 in the liver.
- Bioavailability: Low (due to high first-pass metabolism), but consistent with the modified-release formulation.
- Linearity: Plasma concentrations increase linearly with dose in the therapeutic range (10–20 mg).

Phase III: Efficacy & Safety

- Hypertension: Demonstrated equivalent efficacy to amlodipine and nitrendipine but with a lower incidence of peripheral edema and flushing in some cohorts.
- Renal Protection: Studies in hypertensive rats and subsequent clinical data suggested barnidipine reduces glomerular pressure and urinary protein excretion, indicating a renoprotective effect beyond simple BP lowering.

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